

FIIN-3: A Covalent Inhibitor Targeting FGFR Gatekeeper Mutations

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Compound of Interest

Compound Name: FIIN-3

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Abstract

Fibroblast Growth Factor Receptor (FGFR) signaling pathway alterations are implicated in the pathogenesis of various cancers. While first-generation FGFR inhibitors have shown clinical efficacy, the emergence of resistance, often driven by "gatekeeper" mutations within the kinase domain, presents a significant clinical challenge. **FIIN-3** is a next-generation, irreversible covalent inhibitor of FGFR designed to overcome this resistance. This document provides a comprehensive technical overview of **FIIN-3**, including its mechanism of action, inhibitory activity against wild-type and mutant FGFRs, and its dual-targeting capabilities towards the Epidermal Growth Factor Receptor (EGFR). Detailed experimental methodologies and data are presented to guide further research and development.

Introduction

The Fibroblast Growth Factor Receptor (FGFR) family, comprising four receptor tyrosine kinases (FGFR1-4), plays a crucial role in regulating cellular processes such as proliferation, differentiation, and migration[1]. Aberrant FGFR signaling, resulting from gene amplifications, fusions, or activating mutations, is a known oncogenic driver in a variety of solid tumors[1]. The

development of small molecule inhibitors targeting the ATP-binding site of FGFR kinases has been a key strategy in precision oncology. However, the clinical utility of first-generation inhibitors is often limited by the acquisition of resistance mutations, most notably at the "gatekeeper" residue within the kinase domain[2][3]. These mutations sterically hinder the binding of conventional inhibitors, rendering them ineffective[2][3].

FIIN-3 is a potent and selective irreversible inhibitor designed to covalently target a cysteine residue within the ATP-binding pocket of FGFRs, thereby overcoming the resistance conferred by gatekeeper mutations[2]. Its unique mechanism of action and ability to also target EGFR make it a compound of significant interest for cancer therapy[2].

Mechanism of Action

FIIN-3 is a covalent inhibitor that forms an irreversible bond with a cysteine residue located in the P-loop of the FGFR kinase domain[4]. This covalent modification is achieved through a reactive acrylamide "warhead" that engages the target cysteine[2]. By forming a stable, covalent bond, **FIIN-3** achieves prolonged and potent inhibition of kinase activity, even in the presence of high intracellular ATP concentrations.

A key feature of **FIIN-3** is its ability to overcome the steric hindrance imposed by bulky gatekeeper mutations[2]. The conformational flexibility of its reactive acrylamide substituent allows it to adapt to the altered topology of the ATP-binding pocket in mutant kinases[2]. Furthermore, **FIIN-3** exhibits the unprecedented ability to covalently inhibit both FGFR and EGFR by targeting distinct cysteine residues in their respective ATP-binding pockets[2].

Quantitative Inhibitory Activity

The inhibitory potency of **FIIN-3** has been evaluated against wild-type FGFRs and various clinically relevant gatekeeper mutants. The following tables summarize the available quantitative data.

Table 1: In Vitro Inhibitory Activity of FIIN-3 against Wild-Type FGFRs

Target	IC50 (nM)	Assay Type	Reference
FGFR1	13.1	Z'-Lyte	[5] [6] [7] [8]
FGFR2	21	Z'-Lyte	[5] [6] [7] [8]
FGFR3	31.4	Z'-Lyte	[5] [6] [7] [8]
FGFR4	35.3	Z'-Lyte	[5] [6] [7] [8]

Table 2: Cellular Inhibitory Activity of FIIN-3 against EGFR Gatekeeper Mutants

Cell Line/Target	Mutation	EC50 (nM)	Assay Type	Reference
Ba/F3-FGFR2	V564M	64	Cell Proliferation	[5]
Ba/F3-FGFR2	V564F	Potent Inhibition	Cell Proliferation	[5]

Table 3: Dual Inhibitory Activity of FIIN-3 against EGFR

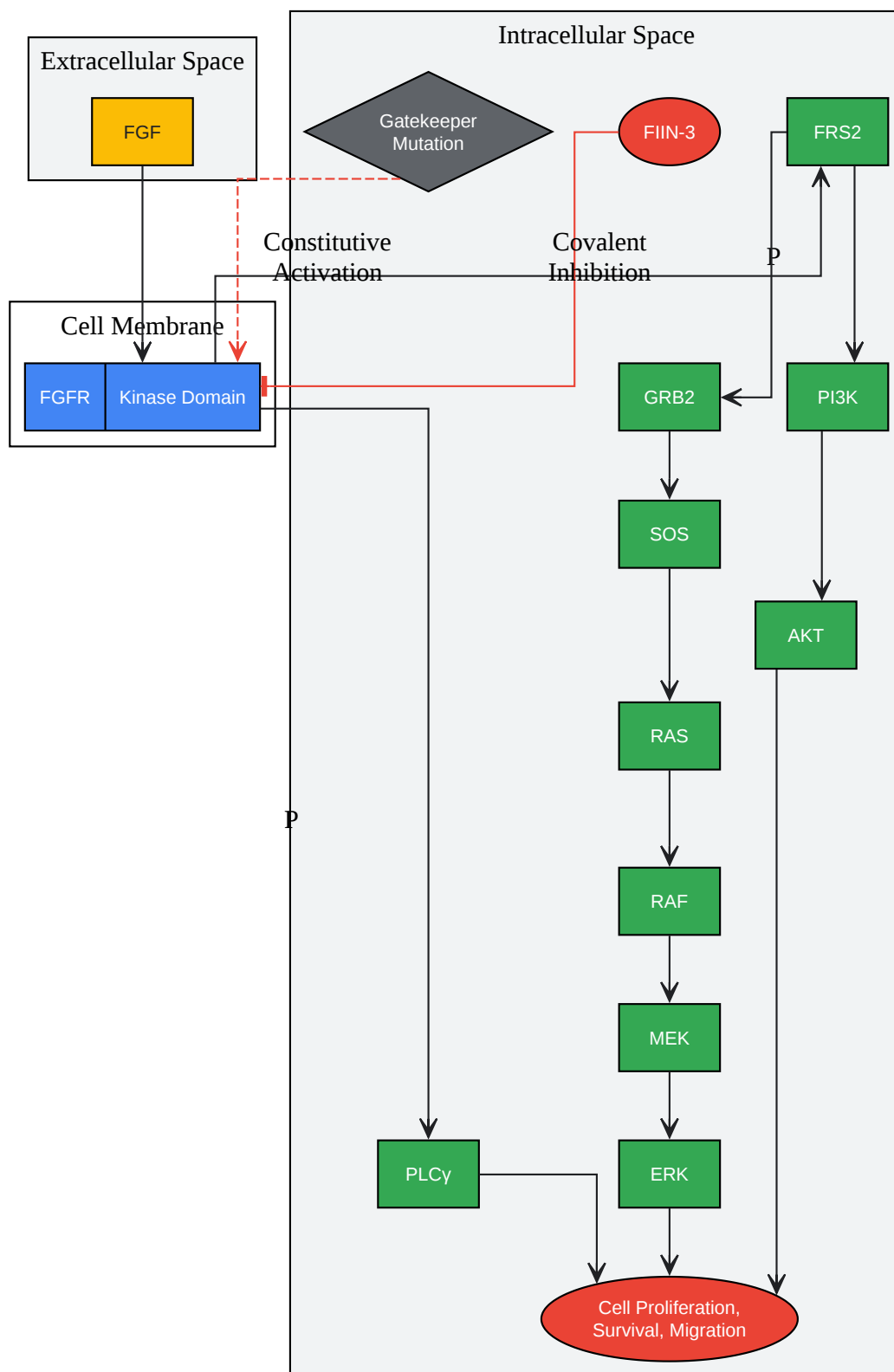
Target	Mutation	IC50/EC50 (nM)	Assay Type	Reference
EGFR	Wild-Type	43 (IC50)	Z'-Lyte	[5] [8]
Ba/F3-EGFR	L858R	17 (EC50)	Cell Proliferation	[5]
Ba/F3-EGFR	L858R/T790M	231 (EC50)	Cell Proliferation	[5]
Ba/F3-EGFR	vIII Fusion	135 (EC50)	Cell Proliferation	[5]

Signaling Pathways and Experimental Workflows

FGFR Signaling Pathway

Activation of FGFR by its ligand, Fibroblast Growth Factor (FGF), leads to receptor dimerization and autophosphorylation of the intracellular kinase domains. This initiates a cascade of downstream signaling events, primarily through the RAS-RAF-MEK-ERK and PI3K-AKT

pathways, which ultimately drive cell proliferation, survival, and migration. Gatekeeper mutations lead to constitutive activation of these pathways, even in the absence of FGF.

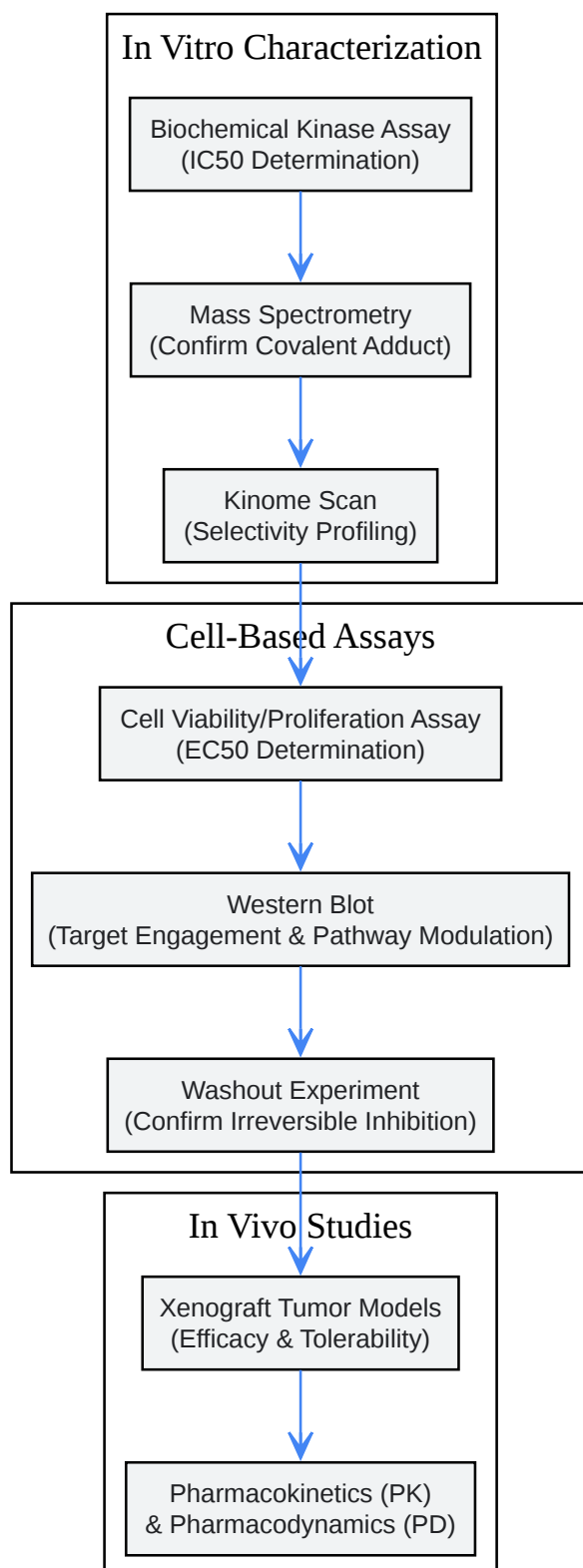


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Caption: Simplified FGFR signaling pathway and the inhibitory action of **FIIN-3**.

Experimental Workflow for Covalent Inhibitor Characterization

The evaluation of a covalent inhibitor like **FIIN-3** follows a structured workflow to confirm its mechanism of action and efficacy.



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